

# Technical Guide: 4-Chloro-6-methyl-3-nitrocoumarin

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## Compound of Interest

Compound Name: 4-Chloro-6-methyl-3-nitrocoumarin

Cat. No.: B3043082

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CAS Number: 720676-45-9

## An In-depth Technical Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chloro-6-methyl-3-nitrocoumarin**, a functionalized coumarin derivative of significant interest in medicinal chemistry and materials science. This document collates available data on its physicochemical properties, synthesis, and potential biological activities, drawing parallels with closely related analogs where specific data for the title compound is limited.

## Physicochemical Properties

Quantitative data for **4-Chloro-6-methyl-3-nitrocoumarin** is summarized below. For comparative purposes, data for the related precursor, 4-Chloro-3-nitrocoumarin, is also included.

Property	Value (4-Chloro-6-methyl-3-nitrocoumarin)	Value (4-Chloro-3-nitrocoumarin)
CAS Number	720676-45-9	38464-20-9[1]
Molecular Formula	C <sub>10</sub> H <sub>6</sub> ClNO <sub>4</sub> [2]	C <sub>9</sub> H <sub>4</sub> ClNO <sub>4</sub> [1]
Molar Mass	239.61 g/mol [2]	225.58 g/mol [3]
Appearance	-	Light yellow to amber powder[3]
Melting Point	-	161 - 165 °C[1]
Solubility	-	Soluble in organic solvents, moderate in water[3]

## Spectroscopic Data

While specific spectra for **4-Chloro-6-methyl-3-nitrocoumarin** are not readily available in the public domain, the expected spectroscopic features can be inferred from its structure and data from its analog, 4-chloro-3-nitrocoumarin.

Spectroscopic Technique	Key Features (Expected for 4-Chloro-6-methyl-3-nitrocoumarin)
Infrared (IR) Spectroscopy	Characteristic peaks for C=O (lactone), C=C (aromatic), and N-O (nitro group) stretching vibrations are anticipated.[2]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Signals corresponding to the aromatic protons of the coumarin nucleus and a characteristic singlet for the methyl group protons.
Mass Spectrometry	A molecular ion peak corresponding to the mass of the compound (239.61 g/mol).[2]

## Synthesis and Experimental Protocols

The synthesis of **4-Chloro-6-methyl-3-nitrocoumarin** is expected to follow established methodologies for coumarin derivatization. A plausible synthetic route involves the nitration of a 4-chloro-6-methylcoumarin precursor. The following is a generalized experimental protocol based on the synthesis of similar nitrocoumarin derivatives.[3]

## Protocol: Nitration of 4-chlorocoumarin derivatives

This protocol is adapted from the synthesis of 4-chloro-6-nitrocoumarin and can be modified for the 6-methyl analog.[3]

Materials:

- 4-chloro-6-methylcoumarin (starting material)
- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Ice bath
- Stirring apparatus
- Recrystallization or column chromatography supplies for purification

Procedure:

- The starting material, 4-chloro-6-methylcoumarin, is subjected to nitration using a mixture of concentrated nitric and sulfuric acids.[3]
- The reaction conditions must be carefully controlled to facilitate the selective formation of the nitro group at the 3-position.
- Temperatures are typically maintained around 0-5 °C during nitration to minimize side reactions and ensure selectivity.[3]
- The yield can be optimized by adjusting the molar ratios of the reactants and the reaction time.[3]

- Following the reaction, the product is purified using standard techniques such as recrystallization or column chromatography to achieve high purity.[3]

## Potential Biological Activity and Applications

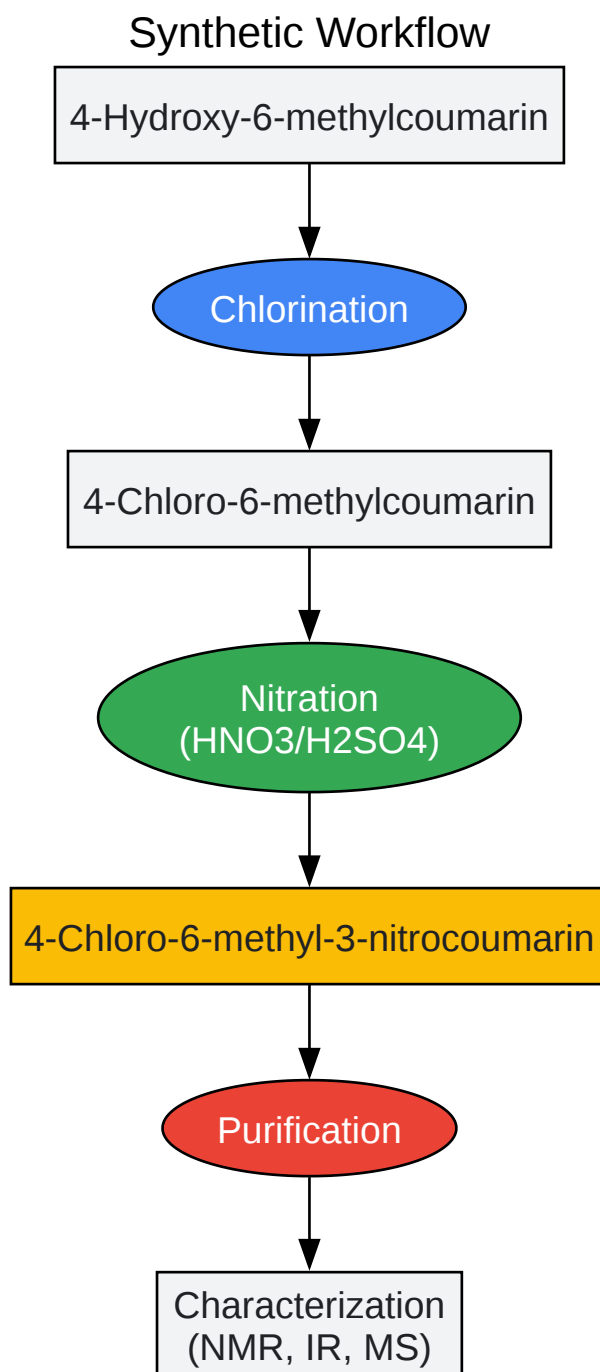
Functionalized coumarins are a well-established class of compounds with a broad spectrum of biological activities. The introduction of chloro, methyl, and nitro groups to the coumarin scaffold in **4-Chloro-6-methyl-3-nitrocoumarin** suggests several potential applications in drug development and research.

- **Anticancer Potential:** Nitro-substituted coumarins have been investigated for their antiproliferative activities. The nitro group can be a key pharmacophore in the design of anticancer agents.
- **Antimicrobial Agents:** Coumarin derivatives have demonstrated activity against various bacterial and fungal strains. The specific substitution pattern of **4-Chloro-6-methyl-3-nitrocoumarin** may confer novel antimicrobial properties.
- **Enzyme Inhibition:** The coumarin scaffold is present in many enzyme inhibitors. This compound could be explored as an inhibitor for various enzymes, such as kinases or proteases, which are important targets in drug discovery.
- **Fluorescent Probes:** Coumarins are known for their fluorescent properties. This derivative could potentially be used in the development of fluorescent probes for biological imaging.[1]

## Signaling Pathways and Experimental Workflows

While specific signaling pathways involving **4-Chloro-6-methyl-3-nitrocoumarin** have not been elucidated, a general workflow for its synthesis and subsequent biological evaluation can be visualized.

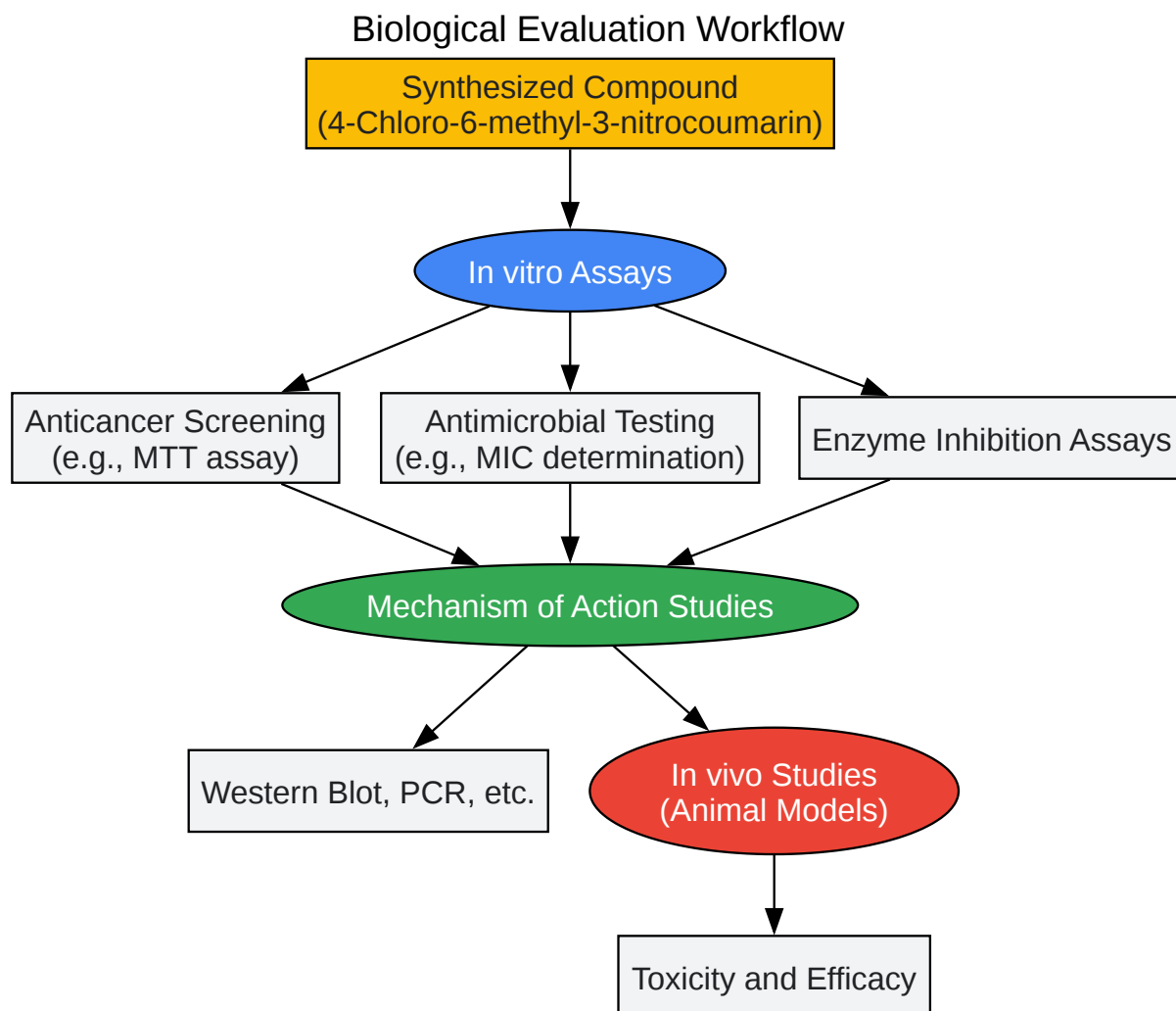
### Diagram: Synthetic Workflow for 4-Chloro-6-methyl-3-nitrocoumarin



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Caption: A plausible synthetic route to **4-Chloro-6-methyl-3-nitrocoumarin**.

## Diagram: General Workflow for Biological Evaluation



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Caption: A general workflow for assessing the biological activity of the title compound.

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## References

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